

Application of trans-Zeatin-riboside-d5 in Plant Metabolomics: A Detailed Guide

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Compound of Interest

Compound Name: *trans-Zeatinriboside-d5*

Cat. No.: B12395866

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This document provides detailed application notes and protocols for the use of trans-Zeatin-riboside-d5 in plant metabolomics studies. This stable isotope-labeled internal standard is a crucial tool for the accurate quantification of cytokinins, a class of phytohormones that regulate numerous aspects of plant growth and development. Its application is particularly prominent in liquid chromatography-mass spectrometry (LC-MS) based methods.

Introduction to trans-Zeatin-riboside-d5

trans-Zeatin-riboside-d5 is a deuterium-labeled form of trans-Zeatin-riboside (tZR), a key cytokinin in plants. The five deuterium atoms ($[^2\text{H}_5]$) introduce a mass shift without significantly altering its chemical and physical properties. This makes it an ideal internal standard for stable isotope dilution (SID) analysis, a powerful technique for correcting for analyte loss during sample preparation and for variations in instrument response, leading to highly accurate and precise quantification.^[1]

Key Applications:

- **Internal Standard for Quantification:** Its primary use is as an internal standard for the quantification of trans-Zeatin-riboside and other cytokinins in plant tissues by LC-MS or GC-MS.

- **Tracer in Metabolic Studies:** It can be used as a tracer to study the biosynthesis, metabolism, and transport of cytokinins in plants.
- **Method Validation:** It is essential for validating analytical methods for cytokinin analysis, ensuring accuracy, precision, and reliability.

Quantitative Data

The use of trans-Zeatin-riboside-d5 as an internal standard in LC-MS/MS methods allows for high sensitivity and a wide dynamic range in the quantification of cytokinins. Below is a summary of typical performance characteristics gathered from various studies.

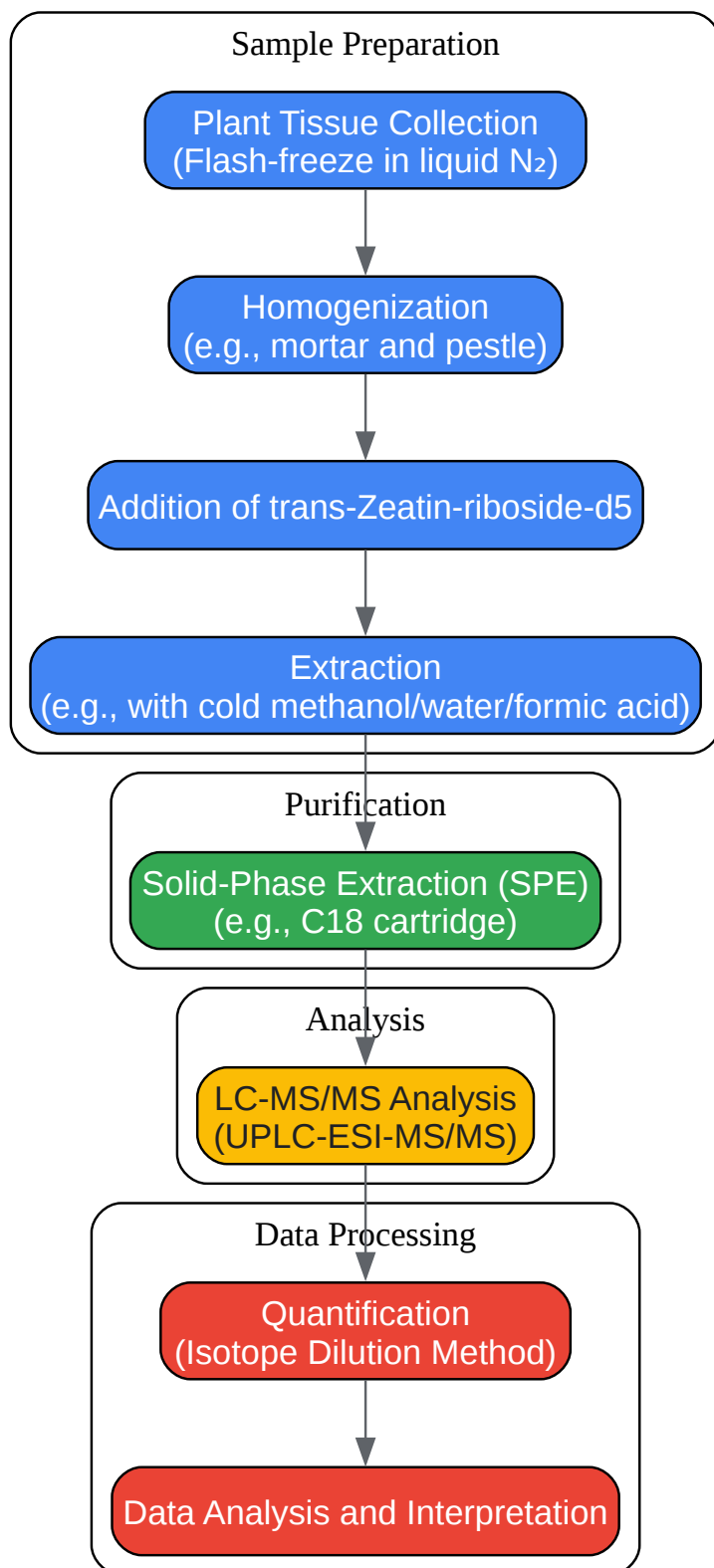
Parameter	Typical Value Range	Notes
Limit of Detection (LOD)	10 - 50 fmol	The LOD can vary depending on the specific cytokinin, the matrix, and the instrumentation used. Some studies report even lower detection limits, in the range of 1 fmol for many cytokinin species.
Limit of Quantification (LOQ)	25 - 75 fmol	The LOQ is the lowest concentration that can be reliably quantified with acceptable precision and accuracy.
Linearity (R^2)	> 0.99	A linear range spanning at least five orders of magnitude is often achieved, demonstrating a strong correlation between the detector response and the analyte concentration over a wide range.
Recovery	70.11% - 89.84%	Recovery rates can be influenced by the complexity of the plant matrix and the specifics of the extraction and purification protocol. The use of an internal standard like trans-Zeatin-riboside-d5 helps to correct for variations in recovery. ^[2]

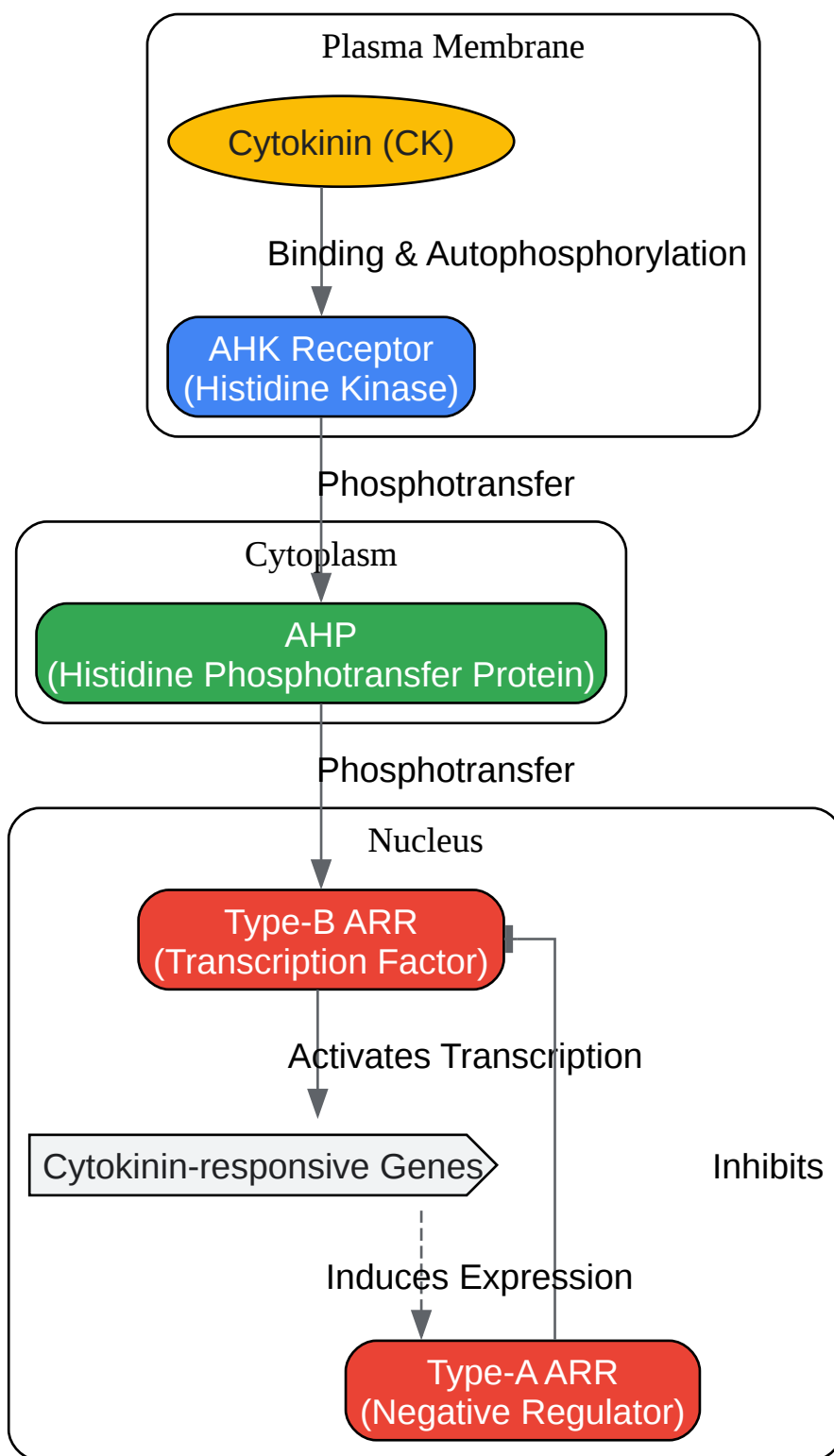
Precision (RSD)	4.25% - 14.96%	The relative standard deviation (RSD) is a measure of the precision of the method. Lower RSD values indicate higher precision. [2]
Stability	Stock solutions are stable for up to 6 months at -80°C.	Proper storage is crucial to maintain the integrity of the internal standard. Stock solutions can be stored for 1 month at -20°C. Repeated freeze-thaw cycles should be avoided.

Experimental Protocols

General Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of cytokinins in plant tissues using trans-Zeatin-riboside-d5 as an internal standard.





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- 2. Simultaneous quantitative determination of major plant hormones in pear flowers and fruit by UPLC/ESI-MS/MS - Analytical Methods (RSC Publishing) [pubs.rsc.org]
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